

Caldiamide sodium pharmacokinetic comparison with gadolinium complexes

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Compound Focus: Caldiamide sodium

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Pharmacokinetic and Stability Data

The table below summarizes the key available data for **Caldiamide Sodium** and the gadodiamide formulation, alongside comparative stability metrics for other common Gadolinium-Based Contrast Agents (GBCAs).

Parameter	Caldiamide Sodium / Gadodiamide (Omniscan)	Comparative GBCA Data (for context)
Chemical Structure	Linear, non-ionic [1]	Linear ionic (e.g., Magnevist), Macrocyclic ionic/non-ionic (e.g., Dotarem, ProHance) [1]
Primary Elimination	Renal (via glomerular filtration) [2]	Renal (all covered GBCAs) [1]
Elimination Half-life (in rats)	0.31 hours [2]	Information missing
Volume of Distribution (in rats)	244 ml/kg [2]	Information missing

Parameter	Caldiamide Sodium / Gadodiamide (Omniscan)	Comparative GBCA Data (for context)
Plasma Clearance (in rats)	9.2 ml/min/kg [2]	Information missing
Urinary Excretion (in rats)	86.6% of dose by 4 hours [2]	Information missing
In Vivo Transmetallation	Ca ion in Caldiamide can be partially replaced by Zn and Cu (approx. 8% of total) [2]	Macrocyclic agents (Dotarem, ProHance, Gadovist) are insensitive to Zn transmetallation [3]
Thermodynamic Stability (Log Ktherm)	16.9 [1]	Ranges from 16.9 (Omniscan) to 25.8 (Dotarem) [1]
Conditional Stability at pH 7.4 (Log Kcond)	14.9 [1]	Ranges from 14.7 (Gadovist) to 19.3 (Dotarem) [1]

Experimental Protocol for Key Data

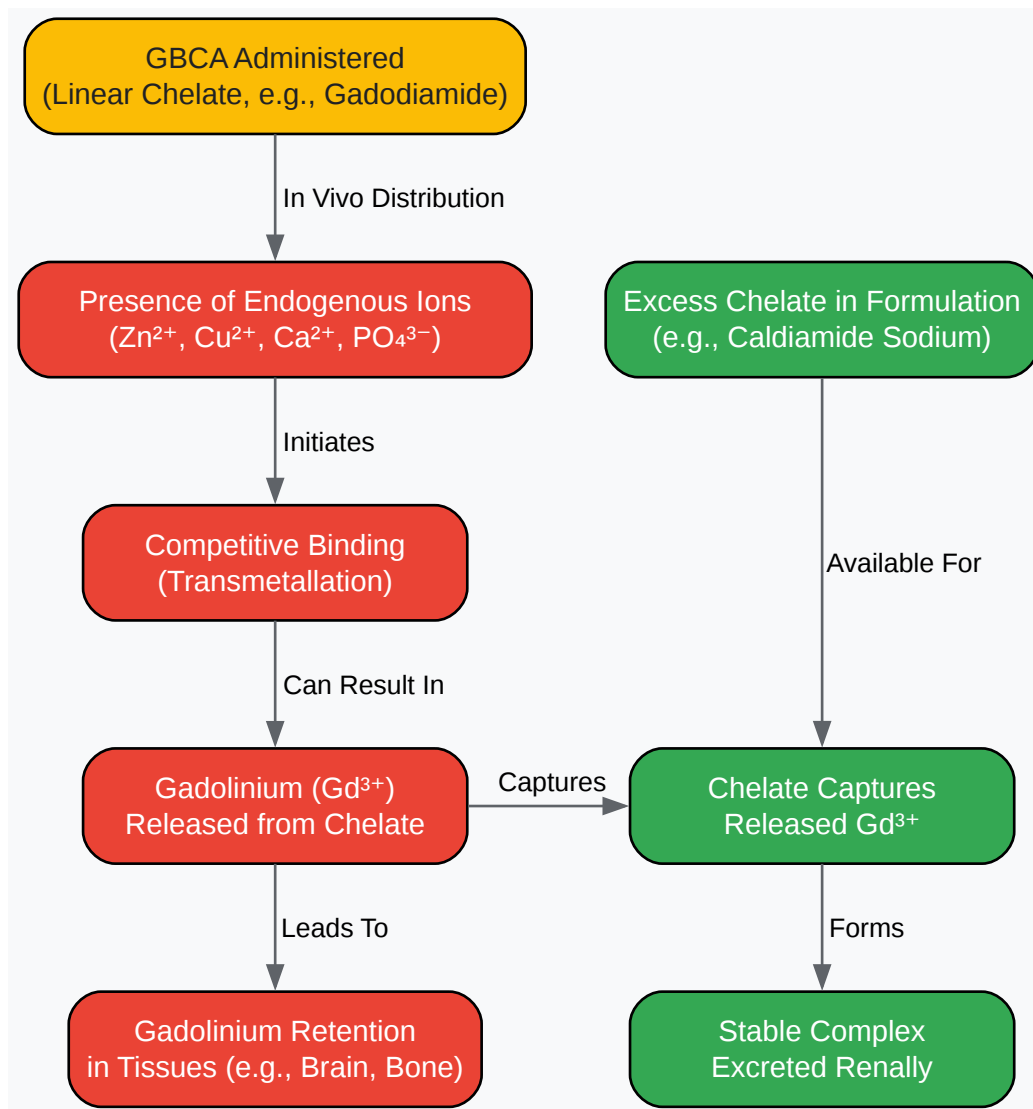
The primary pharmacokinetic and metabolism data for **Caldiamide Sodium** were obtained from a study in rats using the following methodology [2]:

- **Objective:** To investigate the pharmacokinetics and in vivo stability of **Caldiamide Sodium** (NaCa DTPA-BMA).
- **Subjects:** Rats.
- **Dosing:** A single intravenous dose of 0.015 mmol/kg of ¹⁴C-labeled NaCa DTPA-BMA.
- **Sample Collection:** Plasma, urine, and feces were collected over 120 hours post-injection.
- **Analytical Methods:**
 - **Pharmacokinetics:** Plasma concentration-time data were analyzed to calculate standard parameters (half-life, volume of distribution, clearance).
 - **Metabolite Profiling:** Urine samples were analyzed using **High-Performance Liquid Chromatography (HPLC)**. The metabolites were identified by comparing their retention times with known standards.
 - **Metal Displacement:** The relative quantities of the parent drug (NaCa DTPA-BMA) and its metal-replaced forms (Zn and Cu) were determined by coupling HPLC with **Inductively**

Coupled Plasma-Atomic Emission Spectrometry (ICP-AES) to quantify the specific metal content in the chromatographic fractions.

Stability and Transmetallation Workflow

The following diagram illustrates the process of transmetallation, a key stability concern for linear GBCAs like gadodiamide, which the inclusion of **Caldiamide Sodium** is designed to mitigate.



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This diagram shows the competitive process in vivo where endogenous metals can displace gadolinium from its chelate. **Caldiamide sodium** acts as a reserve chelator to recapture any freed gadolinium, promoting its

safe excretion [2] [1].

Key Insights for Researchers

- **Stability is a Critical Differentiator:** The data shows a clear hierarchy in stability, with macrocyclic agents (e.g., Dotarem, ProHance) generally possessing higher thermodynamic and conditional stability constants than linear agents like gadodiamide [3] [1]. This correlates with their lower propensity for gadolinium release and retention.
- **Mitigation Strategy is Incomplete:** The inclusion of 5% excess chelate (**Caldiamide Sodium**) in Omniscan's formulation is a direct design feature to improve its in vivo stability [1]. However, research indicates that this excess chelate can itself bind endogenous metals like zinc and copper, which was observed in the rat study [2]. This suggests a trade-off between preventing gadolinium toxicity and potentially disrupting essential metal homeostasis.
- **Focus on Next-Generation Agents:** Current research is focused on developing "next-generation" GBCAs with high relaxivity, which allows for lower gadolinium doses while maintaining image quality. An example is **gadoquatrane**, a tetrameric macrocyclic agent designed for this purpose [4].

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